

A Comparative Guide to Transition Metal Sulfide Catalysts in Hydrodesulfurization

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Transition metal sulfides (TMSs) are a cornerstone of industrial hydrotreating processes, playing a critical role in the removal of sulfur from petroleum feedstocks. This guide provides a comparative overview of the performance of common TMS catalysts—molybdenum disulfide (MoS_2), tungsten disulfide (WS_2), cobalt-molybdenum sulfide (CoMoS), and nickel-molybdenum sulfide (NiMoS)—in the hydrodesulfurization (HDS) of organosulfur compounds. The information presented herein is supported by a synthesis of experimental data from various studies.

Performance Comparison in Hydrodesulfurization

The catalytic activity of transition metal sulfides in HDS is highly dependent on the specific metal, the promoter (if any), the support, and the reaction conditions. The following table summarizes the typical performance of MoS_2 , WS_2 , CoMoS , and NiMoS in the HDS of dibenzothiophene (DBT), a model refractory sulfur compound.

Catalyst	Support	HDS Activity Ranking	Predominant Reaction Pathway	Key Characteristics
MoS ₂	Al ₂ O ₃	Moderate	Direct Desulfurization (DDS) & Hydrogenation (HYD)	Baseline catalyst, activity is often enhanced by promoters.[1]
WS ₂	Al ₂ O ₃	Moderate to High	Hydrogenation (HYD)	Generally exhibits higher hydrogenation activity than MoS ₂ . [2]
CoMoS	Al ₂ O ₃	High	Direct Desulfurization (DDS)	Cobalt promotes the DDS pathway, which involves the direct cleavage of C-S bonds.[2]
NiMoS	Al ₂ O ₃	Very High	Hydrogenation (HYD)	Nickel significantly enhances the hydrogenation of the aromatic ring prior to C-S bond cleavage, making it effective for sterically hindered sulfur compounds.[2][3]

Quantitative Performance Data

The following table presents a compilation of quantitative data from various studies on the HDS of dibenzothiophene (DBT). It is important to note that direct comparison can be challenging due to variations in experimental conditions across different studies.

Catalyst	Temperature (°C)	Pressure (MPa)	DBT Conversion (%)	Selectivity (HYD/DDS ratio)	Reference
Ni-MoS ₂	320	3.0	94.7	Not specified	[ACS Omega, 2023][4][5][6]
CoMo/Al ₂ O ₃	300	4.0	~85	DDS favored	[Applied Catalysis A, 2007]
NiMo/Al ₂ O ₃	300	4.0	>95	HYD favored	[Applied Catalysis A, 2007]
NiW/Al ₂ O ₃	300	4.0	~90	HYD favored	[Journal of Catalysis, 2009][2]

Experimental Protocols

A generalized experimental protocol for the preparation and testing of supported transition metal sulfide catalysts for HDS is outlined below.

Catalyst Preparation (Incipient Wetness Impregnation)

- Support Preparation: γ -Al₂O₃ is dried at 120°C for 4 hours to remove adsorbed water.
- Impregnation Solution: Aqueous solutions of the metal precursors are prepared. For example, ammonium heptamolybdate for Mo, ammonium metatungstate for W, cobalt nitrate for Co, and nickel nitrate for Ni. For promoted catalysts, the metal salts are co-dissolved.
- Impregnation: The precursor solution is added dropwise to the dried support until the pores are completely filled (incipient wetness).

- **Drying:** The impregnated support is aged at room temperature for 12 hours and then dried at 120°C overnight.
- **Calcination:** The dried catalyst is calcined in air at 400-500°C for 4 hours to decompose the metal precursors into their oxide forms.
- **Sulfidation:** The calcined catalyst is sulfided in-situ in the reactor prior to the HDS reaction. This is typically done by flowing a mixture of H₂S/H₂ (e.g., 10% H₂S in H₂) over the catalyst bed at an elevated temperature (e.g., 400°C) for several hours.

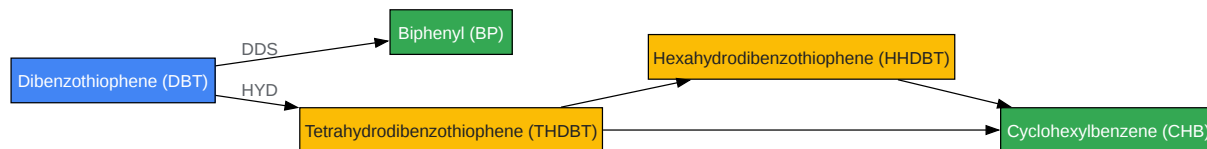
Hydrodesulfurization of Dibenzothiophene

- **Reactor Setup:** A high-pressure fixed-bed reactor is typically used. The sulfided catalyst is packed in the reactor.
- **Feed Preparation:** A solution of dibenzothiophene in a suitable solvent (e.g., decalin or hexadecane) is prepared.
- **Reaction:** The feed is pumped into the reactor along with a stream of hydrogen. The reaction is carried out at a specific temperature (e.g., 300-360°C) and pressure (e.g., 3-6 MPa).^[7]
- **Product Analysis:** The liquid products are collected and analyzed by gas chromatography (GC) to determine the conversion of DBT and the distribution of products (biphenyl, cyclohexylbenzene, etc.).

Visualizing Reaction Pathways and Experimental Workflow

Hydrodesulfurization Pathways of Dibenzothiophene

The HDS of DBT proceeds through two main pathways: direct desulfurization (DDS) and hydrogenation (HYD).^[1]

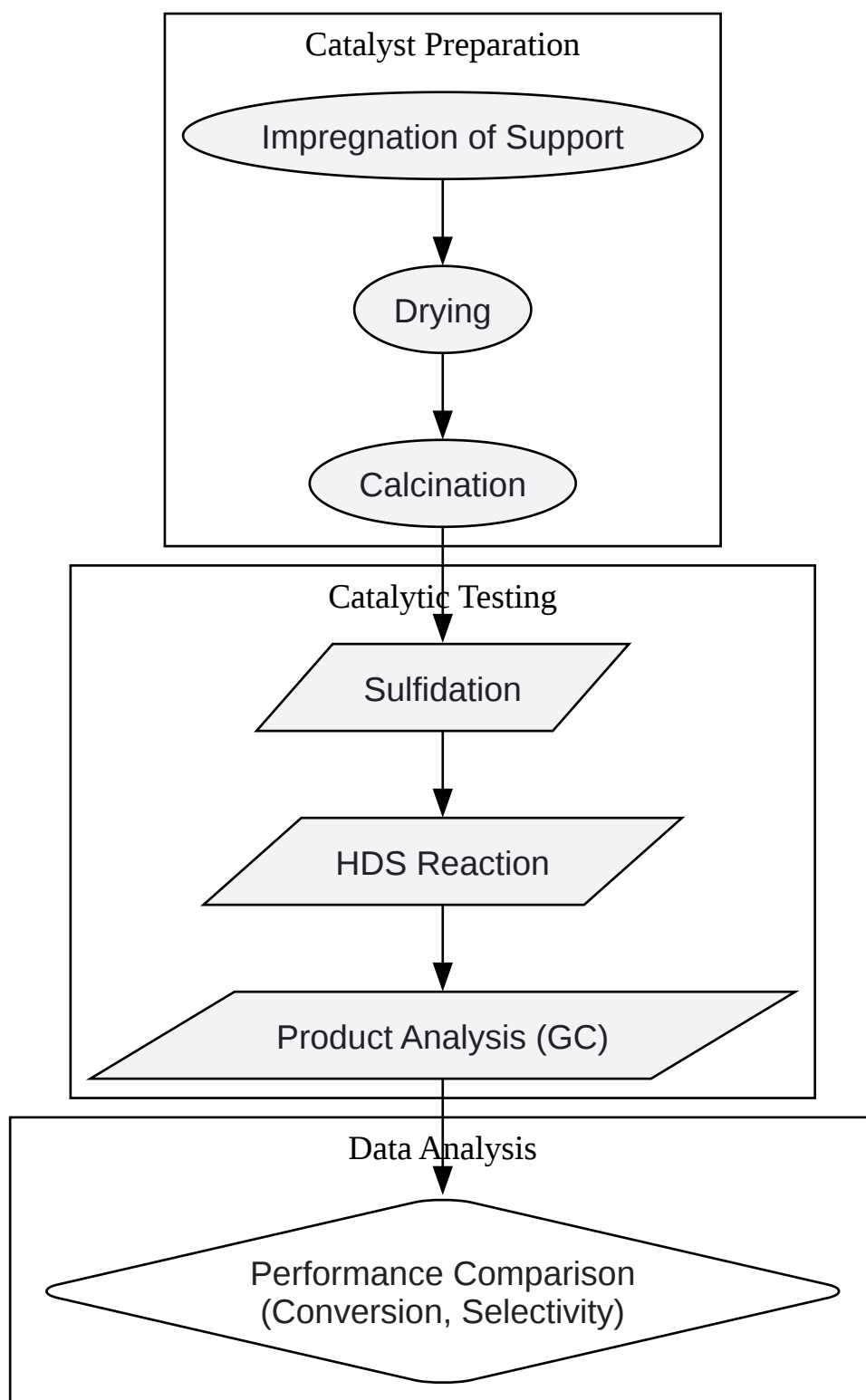


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Caption: Reaction network for the hydrodesulfurization of dibenzothiophene.

Experimental Workflow for Catalyst Comparison

The following diagram illustrates a typical workflow for the comparative study of HDS catalysts.



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Caption: General workflow for the preparation, testing, and evaluation of HDS catalysts.

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